

# Technical Guide: 2-Fluoro-4-methyl-5-nitrobenzoic acid

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## Compound of Interest

Compound Name: 2-Fluoro-4-methyl-5-nitrobenzoic acid

Cat. No.: B1343067

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-4-methyl-5-nitrobenzoic acid**, including its physicochemical properties and relevant experimental data. Due to the limited availability of detailed experimental protocols for this specific compound in publicly accessible literature, this guide also includes methodologies for structurally related compounds to provide valuable context and procedural insights.

## Core Compound Data: 2-Fluoro-4-methyl-5-nitrobenzoic acid

This section summarizes the key quantitative data for the title compound.

| Property            | Value  | Source              |
|---------------------|--|---------------------|
| Molecular Weight    | 199.14 g/mol   | <a href="#">[1]</a> |
| Molecular Formula   | C <sub>8</sub> H <sub>6</sub> FN <sub>2</sub> O <sub>4</sub> | <a href="#">[1]</a> |
| CAS Number          | 753924-40-2  | <a href="#">[1]</a> |
| Storage Temperature | -20°C  | <a href="#">[1]</a> |

## Experimental Protocols

While specific experimental protocols for the synthesis of **2-Fluoro-4-methyl-5-nitrobenzoic acid** are not readily available, the synthesis of structurally similar nitrobenzoic acids can provide a foundational methodology. The following protocol details the synthesis of 2-Fluoro-4-nitrobenzoic acid from 2-fluoro-4-nitrotoluene, which may be adaptable for the synthesis of the title compound.

### Synthesis of 2-Fluoro-4-nitrobenzoic acid

This protocol is based on the oxidation of 2-fluoro-4-nitrotoluene.

#### Materials:

- 2-fluoro-4-nitrotoluene
- Potassium permanganate (KMnO<sub>4</sub>)
- Tetrabutylammonium bromide
- 1N Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCl)
- Celite
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- A mixture of 2-fluoro-4-nitrotoluene (0.2 mol), tetrabutylammonium bromide (0.01 mol), and 1.0 L of 1N NaOH is stirred at room temperature.
- Potassium permanganate (20.0 g) is added to the mixture.
- After 10 minutes, the mixture is heated to 95°C with continuous stirring.

- Additional 30.0 g portions of KMnO<sub>4</sub> are added after 2 and 3 hours of heating.
- The reaction is stirred at 95°C for an additional 10 hours.
- After cooling to room temperature, the mixture is filtered through Celite to remove manganese dioxide (MnO<sub>2</sub>).
- The filtrate is acidified to a pH of 2 with concentrated hydrochloric acid, leading to the formation of an off-white precipitate.
- The precipitate is collected via vacuum filtration.
- The crude solid is dissolved in 300 mL of 1N aqueous NaOH and then re-acidified to pH 2 with concentrated hydrochloric acid.
- The aqueous mixture is extracted three times with 200 mL of dichloromethane.
- The combined organic extracts are washed twice with 100 mL of 0.1 N aqueous HCl.
- The organic layer is dried over anhydrous Na<sub>2</sub>SO<sub>4</sub> and concentrated in vacuo to yield 2-fluoro-4-nitrobenzoic acid as a white crystalline solid.

## Data for Structurally Related Compounds

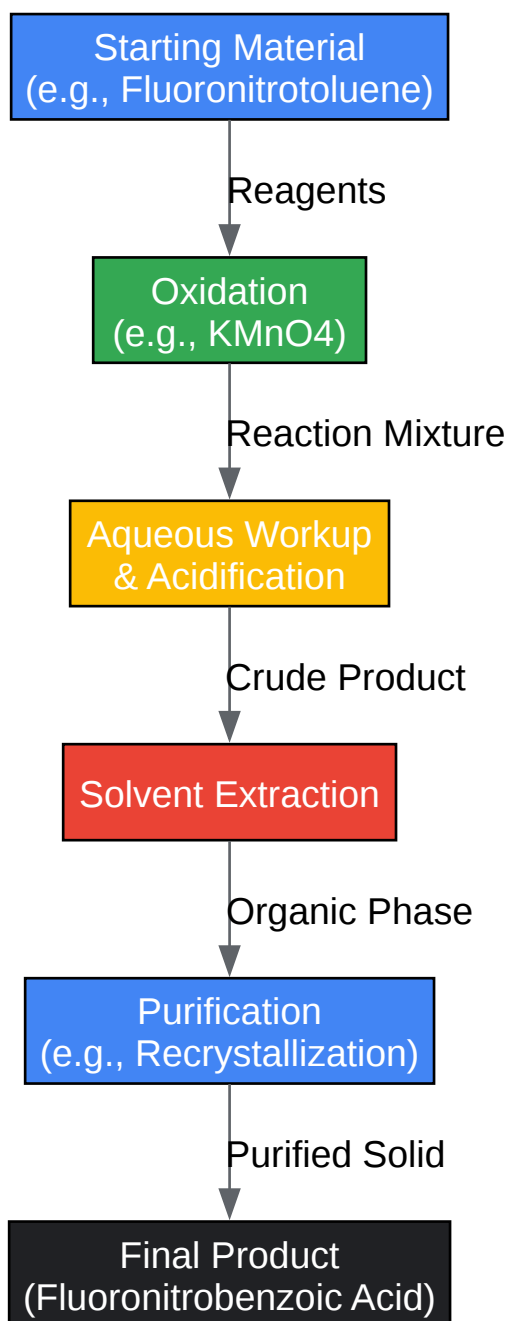
For comparative purposes, this section provides data on compounds structurally similar to **2-Fluoro-4-methyl-5-nitrobenzoic acid**.

| Compound                              | Molecular Weight (g/mol) | CAS Number  | Melting Point (°C) |
|---------------------------------------|--------------------------|-------------|--------------------|
| 2-Chloro-4-fluoro-5-nitrobenzoic acid | 219.55                   | 114776-15-7 | 150-153            |
| 4-Fluoro-2-methyl-5-nitrobenzoic acid | 199.14                   | 64695-92-7  | Not available      |
| 2-Fluoro-5-nitrobenzoic acid          | 185.11                   | 7304-32-7   | 142-144            |

## Visualizations

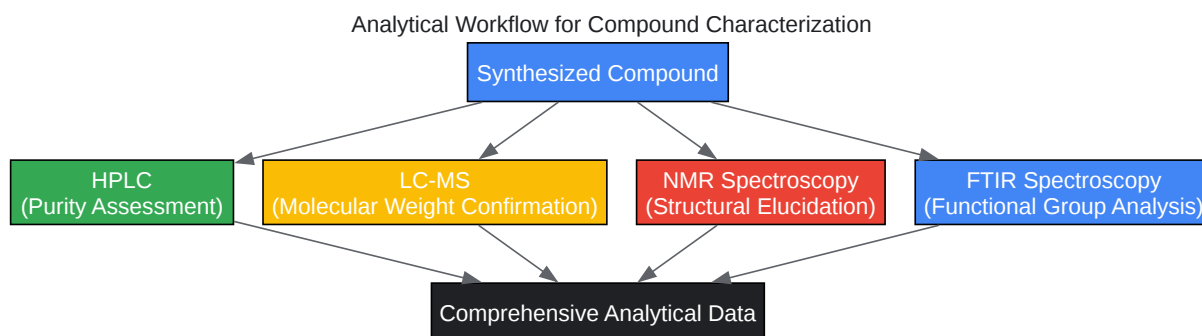
The following diagrams illustrate a general workflow for the synthesis and analysis of fluoronitrobenzoic acids, based on the available information for related compounds.

### General Synthesis Workflow for a Fluoronitrobenzoic Acid



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Caption: A generalized workflow for the synthesis of a fluoronitrobenzoic acid.



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Caption: A typical analytical workflow for the characterization of a synthesized compound.

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## References

- 1. usbio.net [usbio.net]
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